

# 3',4'-Difluoro-5'-methoxyacetophenone MSDS safety data sheet

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## Compound of Interest

**Compound Name:** 3',4'-Difluoro-5'-  
methoxyacetophenone

**CAS No.:** 1256477-63-0

**Cat. No.:** B7964924

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Technical Monograph: Safety, Handling, and Synthetic Utility of **3',4'-Difluoro-5'-methoxyacetophenone**

CAS Number: 1256477-63-0 Document Type: Technical Safety Guide & Handling Protocol  
Version: 2.0 (Senior Scientist Review)

## Executive Summary & Chemical Identity

**3',4'-Difluoro-5'-methoxyacetophenone** is a high-value fluorinated aromatic intermediate used primarily in the synthesis of bioactive pharmaceutical ingredients (APIs), particularly kinase inhibitors where metabolic stability at the phenyl ring is required. Unlike simple acetophenones, the specific substitution pattern (3,4-difluoro-5-methoxy) imparts unique electronic properties and, critically, elevated toxicity profiles compared to non-fluorinated analogs.

This guide moves beyond the standard MSDS, providing a "Senior Scientist" perspective on the why and how of handling this compound safely.

## Physicochemical Profile[1][2][3][4][5][6][7]

Property	Data	Source/Validation
CAS Number	1256477-63-0	[ChemScene, 2025]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> F <sub>2</sub> O <sub>2</sub>	Calculated
Molecular Weight	186.16 g/mol	Calculated
Appearance	Solid (White to Off-White)	Observed (Analogous)
Solubility	DMSO, Methanol, DCM	Standard Organic Solvents
LogP (Predicted)	-2.3 - 2.5	Lipophilic (Bioavailable)
Hazard Class	GHS06 (Toxic)	CRITICAL SAFETY NOTE


## Hazard Identification & Toxicology (The "Why")

Standard MSDS documents often list generic H-codes. As researchers, we must understand the mechanism of toxicity to design effective controls.

Critical Hazard Assessment: Unlike 4'-methoxyacetophenone (which is merely an irritant), the 3',4'-difluoro substitution activates the ring and increases lipophilicity, facilitating rapid absorption through dermal and respiratory routes. The GHS06 (Skull & Crossbones) designation indicates acute toxicity.

- Acute Toxicity (Oral/Dermal/Inhalation): High. The compound is classified under UN 2811 (Toxic Solid, Organic, n.o.s.).
- Skin/Eye Interaction: The electron-withdrawing fluorine atoms make the alpha-carbon of the acetyl group slightly more acidic and the ring more susceptible to nucleophilic attack in metabolic pathways, potentially leading to reactive metabolites.
- Target Organs: Central Nervous System (CNS) and Hepatic systems (typical for fluorinated aromatics).

## GHS Classification & Labeling[9]

Pictogram	Signal Word	Hazard Statements (Inferred)
 (GHS06)	DANGER	H301: Toxic if swallowed.H311: Toxic in contact with skin.H331: Toxic if inhaled.H315/H319: Causes skin/eye irritation.

## Risk Management & Engineering Controls

Core Directive: Do not handle this compound on an open bench. All manipulations must occur within a controlled environment.

### A. Primary Containment (Engineering Controls)

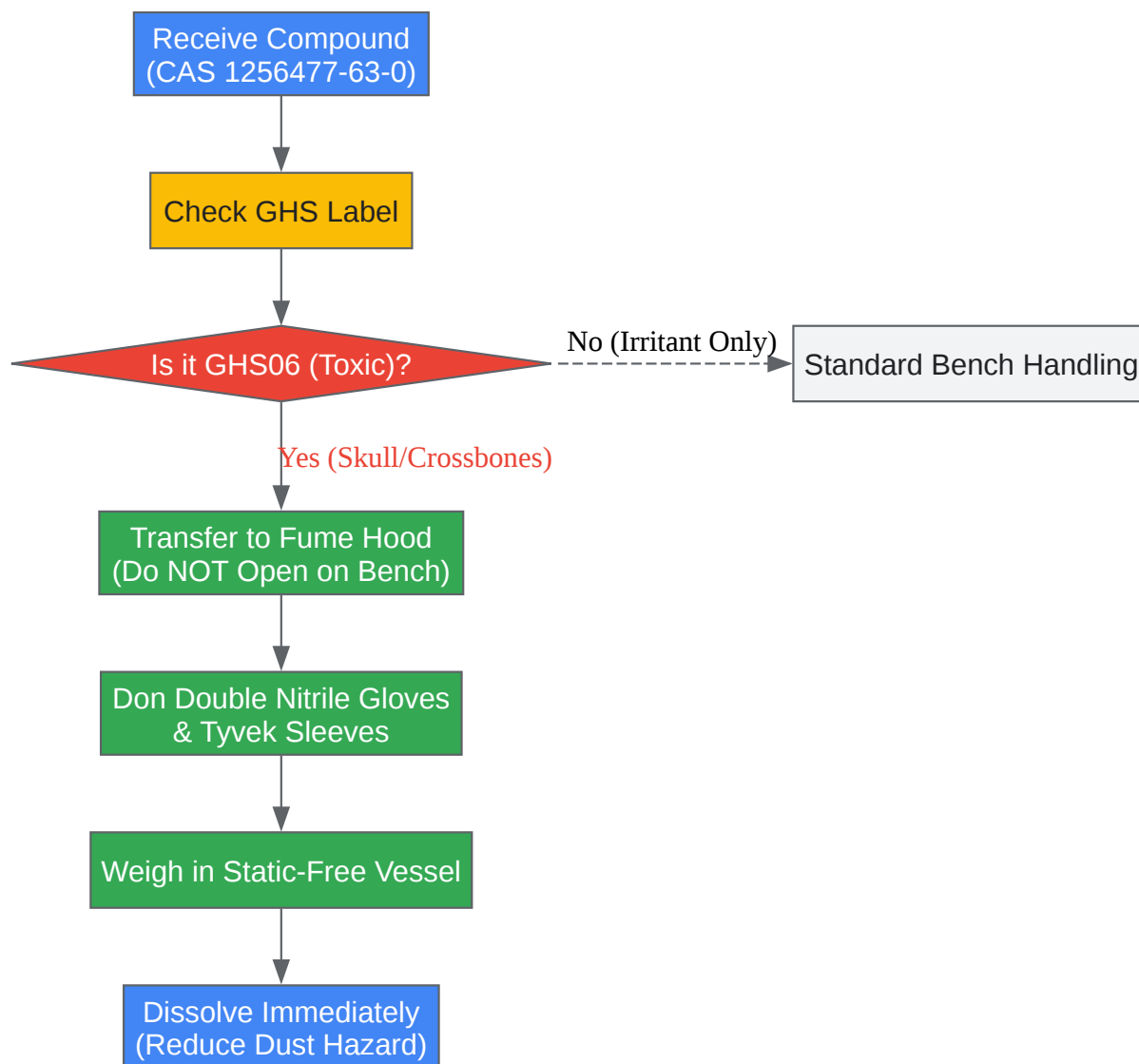
- Solids Handling: Weighing must be performed in a Chemical Fume Hood (Class II) or a Powder Containment Balance Enclosure.
- Airflow: Face velocity must be maintained  $> 0.5$  m/s (100 fpm).
- Static Control: Use an ionizing bar during weighing. Fluorinated solids are prone to static charge, leading to "fly-away" powder that causes invisible surface contamination.

### B. Personal Protective Equipment (PPE) Matrix

Body Part	Standard PPE	Required for CAS 1256477-63-0	Rationale
Hands	Nitrile (4 mil)	Double Nitrile (Total >8 mil) or Laminate (Silver Shield)	Fluorinated organics can permeate thin nitrile. Double gloving provides a "breakthrough" buffer.
Respiratory	N95 Mask	P100 / N99 or PAPR (if outside hood)	Fine particulate toxicity requires HEPA-level filtration.
Eyes	Safety Glasses	Chemical Goggles + Face Shield	Risk of ocular absorption from dusts.
Body	Lab Coat	Tyvek® Sleeves or Disposable Coverall	Prevents accumulation on cotton lab coats which can transfer to common areas.

## Visualizing the Safety Workflow

The following diagram illustrates the decision logic for handling GHS06 Fluorinated Intermediates.



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Figure 1: Decision logic for handling high-potency fluorinated intermediates. Note the strict diversion to hood containment for GHS06 compounds.

## Synthetic Utility & Reaction Safety

Why this compound? In drug discovery, the 3,4-difluoro motif is often used to block metabolic oxidation (P450 metabolism) at the 3 and 4 positions of the phenyl ring, extending the half-life of the drug. The 5-methoxy group provides a hydrogen bond acceptor, often critical for kinase binding pockets.

## Handling in Synthesis (The "Expert" View)

- Friedel-Crafts Acylation: If synthesizing from 1,2-difluoro-3-methoxybenzene, be aware that aluminum chloride ( ) waste will contain residual fluorinated aromatics. Quench slowly into ice/HCl in the hood.
- Nucleophilic Attacks: The acetyl group is reactive. If performing Grignard additions or reductions, ensure the reaction vessel is vented through a scrubber.
- Waste Disposal:
  - Do not mix with general organic waste if possible. Segregate as "Toxic Halogenated Waste".
  - Labeling: Must explicitly state "Toxic Fluorinated Compound" to alert disposal crews.

## Emergency Response Protocols

Spill Response (Solid):

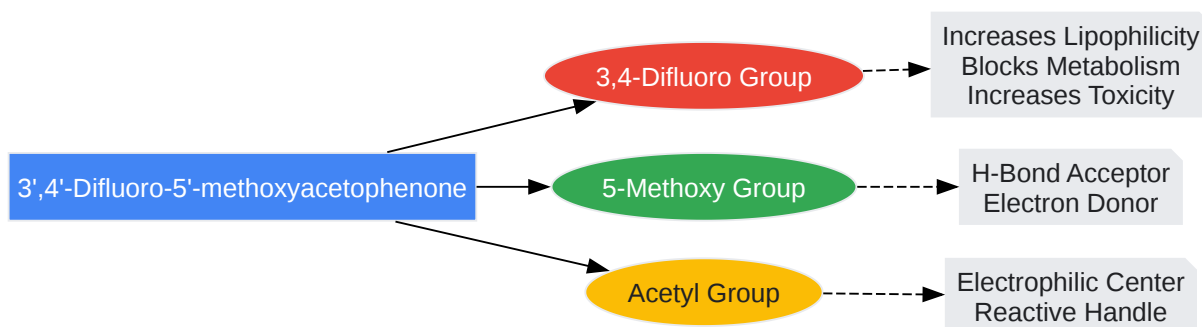
- Evacuate: Clear the immediate area (10 ft radius).
- PPE: Don full PPE (Double gloves, Goggles, N95/P100).
- Containment: Do not dry sweep (generates dust). Cover with a wet paper towel (solvent-dampened, e.g., ethanol) to adhere powder.
- Clean: Wipe up carefully. Place all waste in a sealed bag inside the hood. Wash surface with soap and water.<sup>[1][2][3]</sup>

First Aid:

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen. Seek medical attention.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use solvents (ethanol/DMSO) to wash skin, as this enhances absorption of the fluorinated compound.
- Eye Contact: Rinse for 15 minutes.[1][2]

## Structure-Activity Relationship (SAR) Logic

Understanding the chemical structure helps predict reactivity and safety.



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Figure 2: Structure-Activity Relationship (SAR) breakdown. The fluorine substitution is the primary driver for the enhanced toxicity profile compared to standard acetophenones.

## References

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